

Application Note & Protocol: Solid-Phase Extraction (SPE) for FBSA Enrichment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fbsaa

Cat. No.: B14140688

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Introduction

Perfluorobutanesulfonamidoacetic acid (FBSA) is a member of the broad class of per- and polyfluoroalkyl substances (PFAS). Due to their widespread use and persistence in the environment, the accurate detection and quantification of PFAS compounds like FBSA in various matrices are of significant interest in environmental monitoring, toxicology, and drug development. Solid-phase extraction (SPE) is a widely adopted sample preparation technique that enables the concentration of target analytes and the removal of interfering matrix components, leading to improved analytical sensitivity and data quality.^{[1][2]} This application note provides a detailed protocol for the enrichment of FBSA from aqueous and biological samples using weak anion exchange (WAX) solid-phase extraction.

The principle of WAX SPE for FBSA enrichment relies on a mixed-mode retention mechanism. The sorbent possesses both reversed-phase and weak anion exchange functionalities.^{[3][4]} At an acidic pH, the carboxylic acid group of FBSA is protonated, and the molecule is retained primarily by reversed-phase interactions. The weak anion exchange functional groups on the sorbent are also charged at this pH, further enhancing retention through ionic interactions. Interfering substances can be washed away with appropriate solvents, and the purified FBSA can then be eluted by altering the pH to disrupt the ionic interactions and using a strong organic solvent.

Experimental Protocols

This section details the necessary materials and step-by-step procedures for the enrichment of FBSA from water and serum samples using weak anion exchange (WAX) SPE cartridges.

Materials and Reagents

- SPE Sorbent: Weak Anion Exchange (WAX) SPE cartridges (e.g., Waters Oasis WAX, Agilent Bond Elut PFAS WAX). Cartridge size (e.g., 3 cc, 60 mg) should be selected based on sample volume.
- Reagents:
 - Methanol (LC-MS grade)
 - Acetonitrile (LC-MS grade)
 - Ammonium hydroxide (NH₄OH), ~25% solution
 - Formic acid (HCOOH) or Acetic Acid (CH₃COOH)
 - Ultrapure water
- Equipment:
 - SPE vacuum manifold
 - Collection tubes (e.g., 15 mL polypropylene tubes)
 - Nitrogen evaporator
 - Vortex mixer
 - Centrifuge

Protocol 1: FBSA Enrichment from Water Samples

This protocol is adapted from established methods for PFAS analysis in aqueous matrices.[\[5\]](#)
[\[6\]](#)

1. Sample Pre-treatment:

- For a 250 mL water sample, add 2.5 mL of glacial acetic acid to adjust the pH to approximately 2.

2. SPE Cartridge Conditioning:

- Pass 5 mL of methanol containing 5% ammonium hydroxide through the WAX cartridge.
- Follow with 5 mL of methanol.
- Equilibrate the cartridge with 5 mL of ultrapure water.
- Finally, add 5 mL of 1% acetic acid in ultrapure water. Do not allow the cartridge to go dry before loading the sample.

3. Sample Loading:

- Load the pre-treated water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.

4. Cartridge Washing:

- Wash the cartridge with 5 mL of ultrapure water to remove polar interferences.
- Dry the cartridge under vacuum for 5-10 minutes.

5. Elution:

- Elute the retained FBSA with two aliquots of 4 mL of methanol containing 5% ammonium hydroxide.
- Collect the eluate in a 15 mL polypropylene tube.

6. Eluate Concentration:

- Evaporate the eluate to near dryness under a gentle stream of nitrogen at 40-50°C.

- Reconstitute the residue in a suitable volume (e.g., 500 μ L) of the initial mobile phase for your LC-MS/MS analysis (e.g., 80:20 water:methanol).

Protocol 2: FBSA Enrichment from Serum Samples

This protocol is based on methods for PFAS analysis in biological fluids.^[3]

1. Sample Pre-treatment:

- To 200 μ L of serum, add 600 μ L of methanol.
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 x g for 5 minutes.
- Transfer the supernatant to a clean tube.

2. SPE Cartridge Conditioning:

- Condition a WAX μ Elution plate or cartridge with 200 μ L of methanol.
- Equilibrate with 200 μ L of ultrapure water.

3. Sample Loading:

- Load the supernatant from the pre-treatment step onto the conditioned SPE plate/cartridge.

4. Cartridge Washing:

- Wash the sorbent with 200 μ L of 25:75 methanol:water.
- Note: For potentially improved FBSA recovery, this wash step may be modified or eliminated, as some sources suggest it can lead to the loss of short-chain compounds like FBSA.^[3]
- Follow with a wash of 200 μ L of 100% methanol to remove less polar interferences.

5. Elution:

- Elute FBSA with two aliquots of 100 μ L of methanol containing 5% ammonium hydroxide.

6. Eluate Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute in an appropriate volume of the initial LC mobile phase.

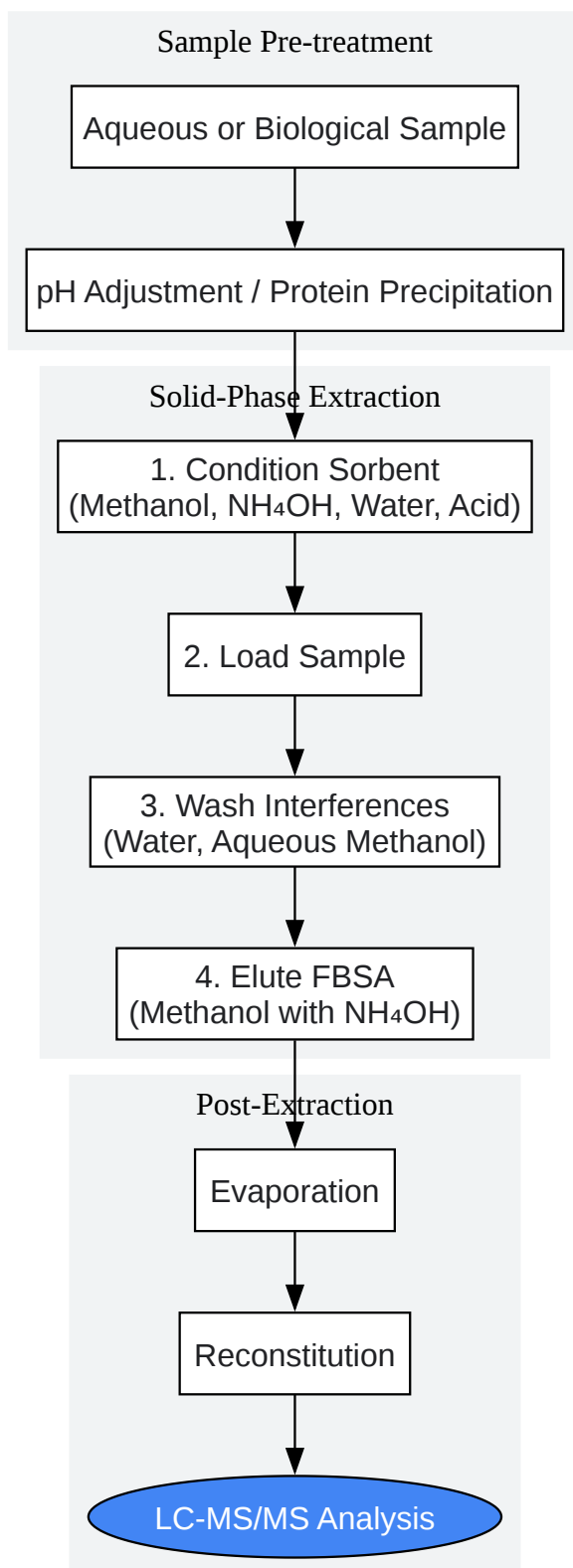
Data Presentation

The following table summarizes representative recovery data for FBSA and other relevant PFAS compounds using a weak anion exchange SPE protocol. It is important to note that recovery can be matrix-dependent and may require method optimization.

Compound	Sample Matrix	SPE Sorbent	Average Recovery (%)	Reference
FBSA	Human Serum	Oasis WAX	Low but detectable	[3]
PFBA	Drinking Water	Oasis WAX	80-100	[7]
PFBS	Drinking Water	Oasis WAX	80-100	[7]
PFOA	Drinking Water	Oasis WAX	90-103	[7]
PFOS	Drinking Water	Oasis WAX	90-103	[7]

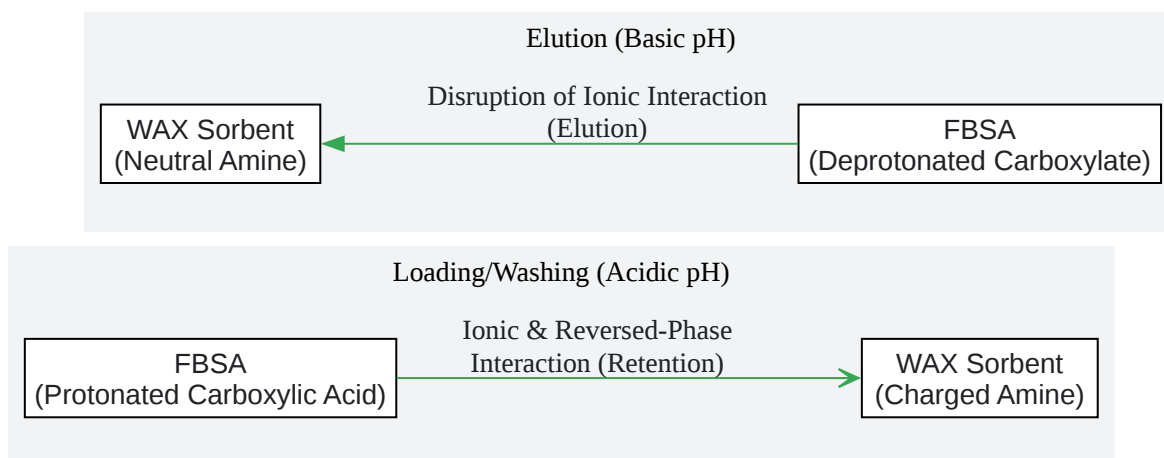
Note on FBSA Recovery: Published data indicates that FBSA recovery using standard PFAS WAX protocols can be low.[3] To enhance recovery, it is recommended to minimize or eliminate the aqueous organic wash step after sample loading.[3] Further method development and optimization are crucial for achieving high and reproducible recovery for FBSA.

Visualizations



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Caption: General workflow for FBSA enrichment using solid-phase extraction.



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Caption: Retention and elution mechanism of FBSA on a WAX sorbent.

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